

Technical Guide: 4-Formylphenyl 1-naphthoate - Properties, Handling, and Experimental Protocols

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Compound of Interest

Compound Name: *4-Formylphenyl 1-naphthoate*

Cat. No.: *B412503*

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For Researchers, Scientists, and Drug Development Professionals

December 26, 2025

This technical guide provides a comprehensive overview of the available information on **4-Formylphenyl 1-naphthoate**, a specialized organic compound with potential applications in synthetic chemistry and materials science.^[1] Due to the limited availability of specific experimental data for this compound, this guide amalgamates information from structurally related aromatic esters and aldehydes to provide best-practice recommendations for its handling and use.

Chemical Properties and Solubility

4-Formylphenyl 1-naphthoate possesses a molecular structure that includes a formylphenyl group and a naphthalene carboxylate moiety, suggesting its utility as an intermediate in the synthesis of photoactive or liquid crystalline materials.^[1] Its aromatic and ester functionalities contribute to its stability and reactivity.^[1]

Physical and Chemical Properties:

| Property | Value | Source |
|-------------------|-----------------------|---|
| CAS Number | 331253-68-0 | [1] [2] |
| Molecular Formula | C18H12O3 | [1] [2] |
| Molecular Weight | 276.29 g/mol | [1] [2] |
| Appearance | Solid (form may vary) | Inferred from related compounds |
| Melting Point | Not determined | |
| Boiling Point | Not determined | |

Solubility Profile (Predicted):

Quantitative solubility data for **4-Formylphenyl 1-naphthoate** is not readily available. However, based on the general principles of solubility for aromatic esters, a qualitative profile can be predicted. Esters are generally soluble in a range of organic solvents.[\[3\]](#) The large aromatic surface area of the naphthalene and phenyl groups suggests that it will be more soluble in nonpolar and polar aprotic solvents than in polar protic solvents like water.

| Solvent Class | Predicted Solubility | Rationale |
|--|----------------------|---|
| Halogenated Solvents (e.g., Dichloromethane, Chloroform) | High | Effective at solvating large aromatic systems. |
| Aromatic Hydrocarbons (e.g., Toluene, Benzene) | High | "Like dissolves like" principle; similar aromatic structures. |
| Ethers (e.g., Diethyl ether, Tetrahydrofuran) | Moderate to High | Good general solvents for many organic compounds. |
| Ketones (e.g., Acetone, Methyl Ethyl Ketone) | Moderate | Polarity may be suitable for dissolving the ester. |
| Esters (e.g., Ethyl acetate) | Moderate to High | Good general solvents for other esters. |
| Alcohols (e.g., Methanol, Ethanol) | Low to Moderate | The large nonpolar region of the molecule may limit solubility. |
| Water | Very Low/Insoluble | The hydrophobic nature of the aromatic rings will dominate. |

Handling Precautions and Safety

A specific Safety Data Sheet (SDS) for **4-Formylphenyl 1-naphthoate** is not publicly available. The following precautions are based on the general hazards associated with aromatic aldehydes and esters.

General Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.[\[4\]](#)[\[5\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Minimize dust generation and accumulation.[\[4\]](#)

- Keep away from heat, sparks, and open flames.[7][8]
- Use non-sparking tools.[7][8]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[5][9][10]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile or butyl rubber).[9][10] Latex gloves may not provide adequate protection.[9]
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.[4][10]

Storage:

- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[11]
- Keep containers tightly sealed to prevent contamination and evaporation.[6][11]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[6] For some aromatic compounds, refrigeration (2°C to 8°C) may be recommended to slow oxidation.[12]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[4][6]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[6][9][10] Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][6][9] Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[4][10]

Experimental Protocols

General Protocol for Solubility Determination (Gravimetric Method)

This protocol outlines a general procedure for determining the solubility of **4-Formylphenyl 1-naphthoate** in various organic solvents.

Materials:

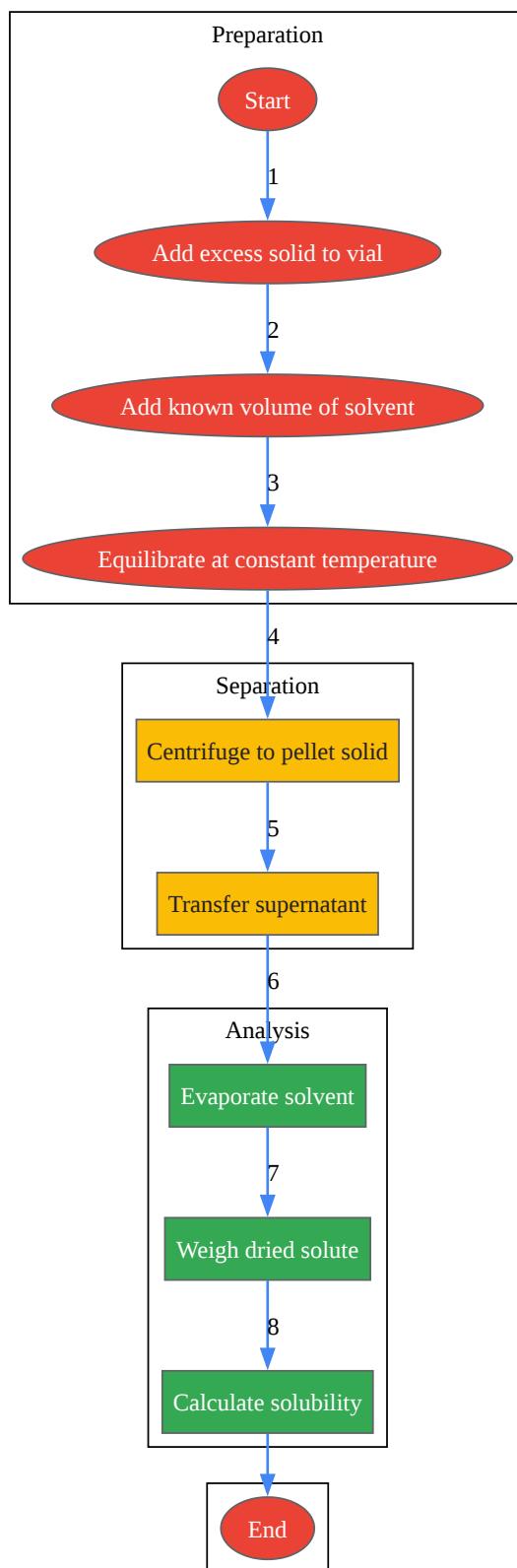
- **4-Formylphenyl 1-naphthoate**
- Selected organic solvents (e.g., dichloromethane, toluene, ethyl acetate, ethanol)
- Analytical balance
- Vials with screw caps
- Constant temperature water bath or heating block
- Vortex mixer
- Centrifuge
- Pipettes
- Oven

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Formylphenyl 1-naphthoate** to a pre-weighed vial.
 - Record the initial mass of the solid.
 - Add a known volume (e.g., 2 mL) of the selected solvent to the vial.
 - Securely cap the vial and place it in a constant temperature bath set to the desired temperature (e.g., 25 °C).

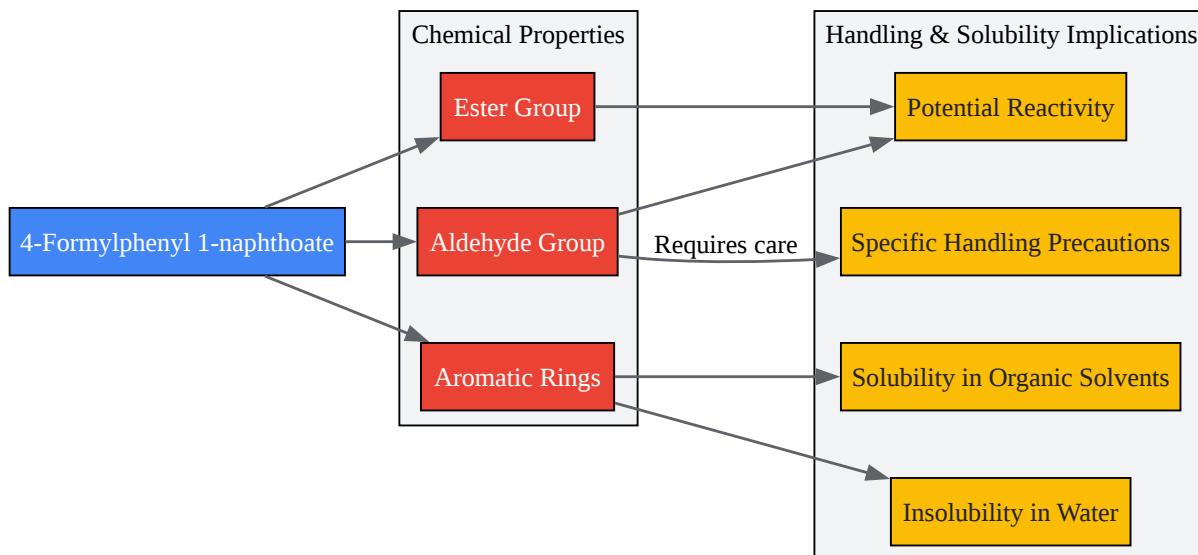
- Agitate the mixture using a vortex mixer for a set period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - After the equilibration period, visually confirm that excess solid remains.
 - Centrifuge the vial at a high speed to pellet the undissolved solid.
- Determination of Solute Concentration:
 - Carefully transfer a known volume of the clear supernatant to a pre-weighed vial.
 - Evaporate the solvent in the second vial to dryness using a gentle stream of nitrogen or by placing it in an oven at a temperature below the compound's melting point.
 - Once the solvent is completely removed, weigh the vial containing the dried solute.
 - The mass of the dissolved solid can be calculated by subtracting the initial mass of the empty vial.
- Calculation of Solubility:
 - Solubility can be expressed in various units, such as g/L or mol/L, using the mass of the dissolved solid and the volume of the supernatant taken.

Diagrams



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Caption: Experimental workflow for determining solubility.

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Caption: Property-implication relationships.

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